Synergistic Light Stabilization: Enhancing Durability of Coatings with TINUVIN-1130 and HALS

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	TINUVIN-1130
Cat. No.:	B3417381

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Application Note & Protocol

Audience: Researchers, scientists, and formulation chemists in the coatings and polymer industries.

Abstract: The combination of TINUVIN®-1130, a benzotriazole ultraviolet (UV) absorber, with Hindered Amine Light Stabilizers (HALS) exhibits a strong synergistic effect, providing significantly enhanced photostability to coatings compared to the use of either stabilizer alone. This document outlines the mechanism of this synergy, presents typical performance data, and provides detailed experimental protocols for evaluating the efficacy of this stabilizer combination in protecting coatings from degradation induced by UV radiation, thereby extending their service life.

Introduction: The Synergistic Approach to Light Stabilization

The degradation of polymeric coatings upon exposure to sunlight is a significant challenge, leading to undesirable effects such as gloss reduction, color change, cracking, and blistering. This photodegradation is primarily initiated by the UV portion of the solar spectrum, which excites polymer molecules and generates free radicals. These radicals then participate in a cascade of chemical reactions that break down the polymer matrix.

To counteract this, light stabilizers are incorporated into coating formulations. Two of the most effective classes of light stabilizers are Ultraviolet Absorbers (UVAs) and Hindered Amine Light Stabilizers (HALS).

- **TINUVIN-1130** (UVA): As a member of the hydroxyphenyl-benzotriazole class, **TINUVIN-1130** functions by absorbing harmful UV radiation and dissipating it as harmless thermal energy.[1][2] This provides a "front-line" defense by preventing the initial formation of free radicals.

- Hindered Amine Light Stabilizers (HALS): HALS, such as TINUVIN® 292 or TINUVIN® 123, do not absorb UV radiation. Instead, they act as potent radical scavengers.[3] Through a regenerative cyclic process known as the Denisov Cycle, HALS effectively neutralize free radicals that may have formed, thereby inhibiting the propagation of degradation reactions.

The combination of **TINUVIN-1130** and a HALS stabilizer creates a powerful synergistic effect. [4][5] The UVA reduces the overall rate of radical formation, while the HALS scavenges any radicals that still manage to form. This dual-action approach provides a more comprehensive and durable protection mechanism than either stabilizer could achieve on its own, leading to superior long-term performance of the coating.[4]

Data Presentation: Performance of TINUVIN-1130 and HALS Combinations

The following tables present typical data from accelerated weathering tests on a standard polyester-melamine clearcoat. These results illustrate the superior performance of the **TINUVIN-1130** and HALS combination in maintaining gloss and color stability.

Table 1: Gloss Retention (%) of a Polyester Clearcoat after QUV Accelerated Weathering (ASTM G154)

Formulation	Initial Gloss (GU at 60°)	500 hours	1000 hours	1500 hours	2000 hours
Control (Unstabilized)	92	65	40	20	5
1.5% TINUVIN-1130	91	85	70	55	40
1.0% HALS (TINUVIN 292)	92	80	65	50	35
1.5% TINUVIN-1130 + 1.0% HALS	92	90	85	78	70

Table 2: Color Difference (ΔE*ab) of a White Pigmented Polyester Coating after Xenon Arc Accelerated Weathering (ASTM G155)

Formulation	Initial Lab*	500 hours	1000 hours	1500 hours	2000 hours
Control (Unstabilized)	95.2, -0.5, 1.2	3.5	7.8	12.5	18.2
1.5% TINUVIN-1130	95.1, -0.5, 1.3	1.2	2.5	4.1	6.0
1.0% HALS (TINUVIN 292)	95.3, -0.4, 1.2	1.8	3.5	5.5	7.8
1.5% TINUVIN-1130 + 1.0% HALS	95.2, -0.5, 1.2	0.8	1.5	2.5	3.8

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the synergistic effects of **TINUVIN-1130** and HALS light stabilizers.

Protocol for Accelerated Weathering using QUV (ASTM G154)

Objective: To simulate the damaging effects of outdoor weathering on coatings using fluorescent UV lamps and moisture.

Materials and Equipment:

- QUV Accelerated Weathering Tester

- UVA-340 fluorescent lamps

- Coated test panels (e.g., aluminum or steel)

- Deionized water

Procedure:

- Sample Preparation: Prepare coated panels according to the desired formulation, ensuring a consistent film thickness. Prepare control panels without any light stabilizers, panels with **TINUVIN-1130** only, panels with HALS only, and panels with the combination of **TINUVIN-1130** and HALS.

- Initial Measurements: Before exposure, measure the initial gloss and color of all test panels as described in protocols 3.3 and 3.4.

- QUV Cycle: Mount the panels in the QUV tester. A common cycle for automotive and industrial coatings is ASTM G154 Cycle 1:

  ○ 8 hours of UV exposure at 60°C using UVA-340 lamps.

  ○ 4 hours of condensation at 50°C.

- Exposure Duration: Continue the cyclic exposure for a predetermined duration (e.g., 2000 hours).

- Interim Measurements: Periodically remove the panels at specified intervals (e.g., every 500 hours) to measure gloss and color.

- Final Evaluation: At the conclusion of the test, perform a final evaluation of gloss, color, and visual inspection for cracking, blistering, and other defects.

Protocol for Accelerated Weathering using Xenon Arc (ASTM G155)

Objective: To simulate the full spectrum of sunlight, including UV, visible, and infrared radiation, to assess the weatherability of coatings.

Materials and Equipment:

- Xenon Arc Weathering Apparatus

- Daylight filters

- Coated test panels

- Deionized water

Procedure:

- Sample Preparation: Prepare and characterize the initial properties of the coated panels as described in protocol 3.1.

- Xenon Arc Cycle: A typical cycle for automotive coatings is ASTM G155 Cycle 1:

  - 102 minutes of light only at an irradiance of 0.55 W/m² at 340 nm, with a black panel temperature of 63°C and a relative humidity of 50%.

  - 18 minutes of light and water spray.

- Exposure Duration: Continue the exposure for the desired duration (e.g., 2000 hours).

- Interim and Final Measurements: Conduct measurements at regular intervals and at the end of the exposure period as outlined in protocol 3.1.

Protocol for Specular Gloss Measurement (ASTM D523)

Objective: To quantify the gloss of a coating surface.

Materials and Equipment:

- Glossmeter with 20°, 60°, and 85° geometries

- Calibrated gloss standards

Procedure:

- Calibration: Calibrate the glossmeter according to the manufacturer's instructions using the provided standards.

- Measurement Geometry: For most coatings, a 60° geometry is appropriate. For high gloss coatings (>70 GU), a 20° geometry is recommended, and for low gloss coatings (<10 GU), an 85° geometry is preferred.

- Measurement: Place the glossmeter on a flat, clean area of the coated panel. Take at least three readings at different locations on the panel and calculate the average.

- Gloss Retention Calculation: Calculate the percentage of gloss retention at each exposure interval using the following formula:

  - Gloss Retention (%) = (Gloss after exposure / Initial gloss) x 100

Protocol for Color Difference Measurement (ASTM D2244)

Objective: To quantify the change in color of a coating after weathering.

Materials and Equipment:

- Spectrophotometer or colorimeter

- White and black calibration tiles

Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions.

- Color Space: Set the instrument to measure in the CIELAB (L*a*b*) color space.

- Initial Measurement: Measure the initial L*, a*, and b* values of the unexposed panels.

- Post-Exposure Measurement: After each weathering interval, measure the L*, a*, and b* values of the exposed panels.

- Color Difference Calculation: Calculate the total color difference (ΔE*ab) using the following equation:

  - $\Delta E_{ab} = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]}$

  - Where ΔL*, Δa*, and Δb* are the differences in the respective values between the exposed and initial measurements.
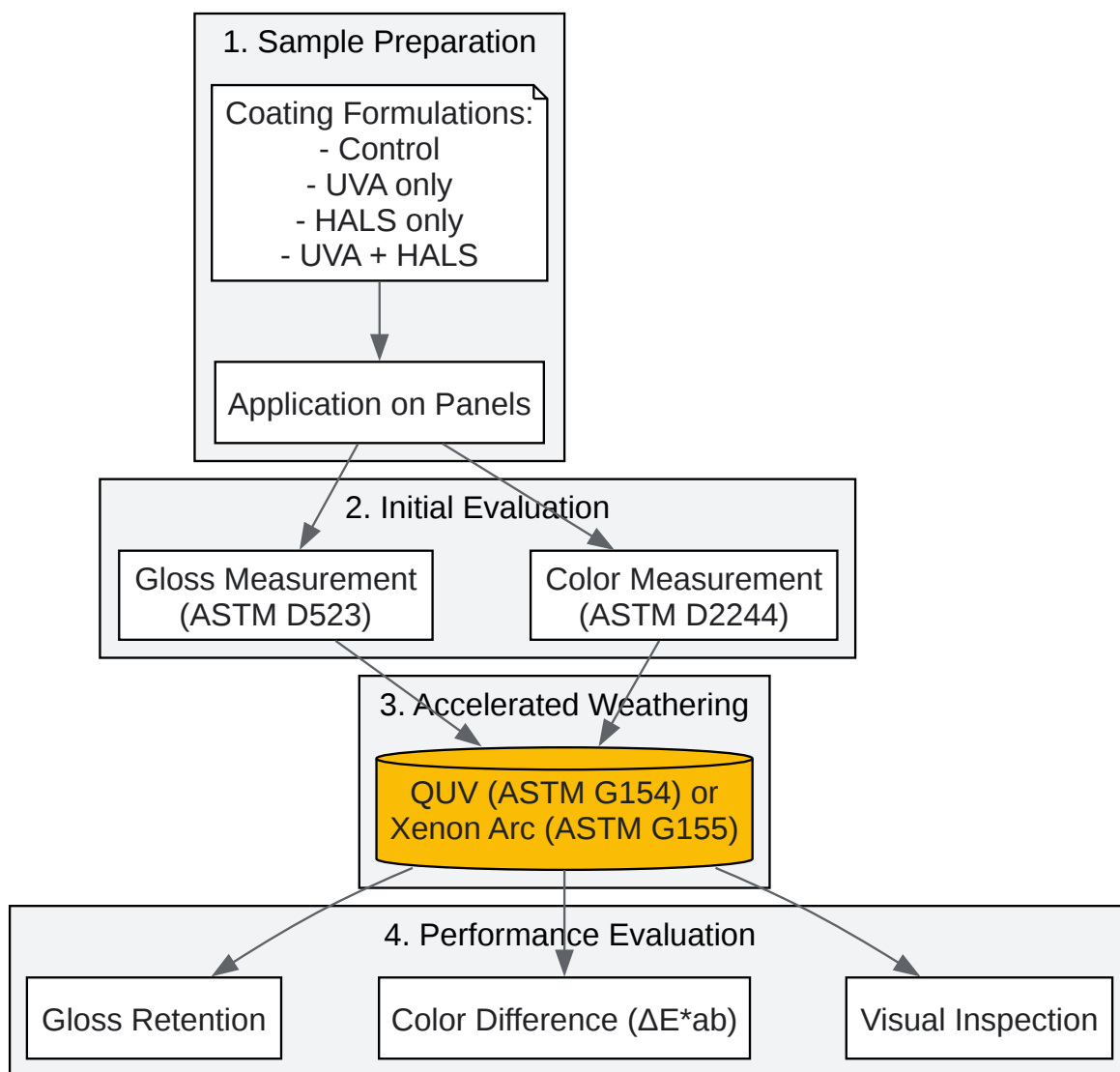
Visualizations

The following diagrams illustrate the key mechanisms and workflows described in this document.
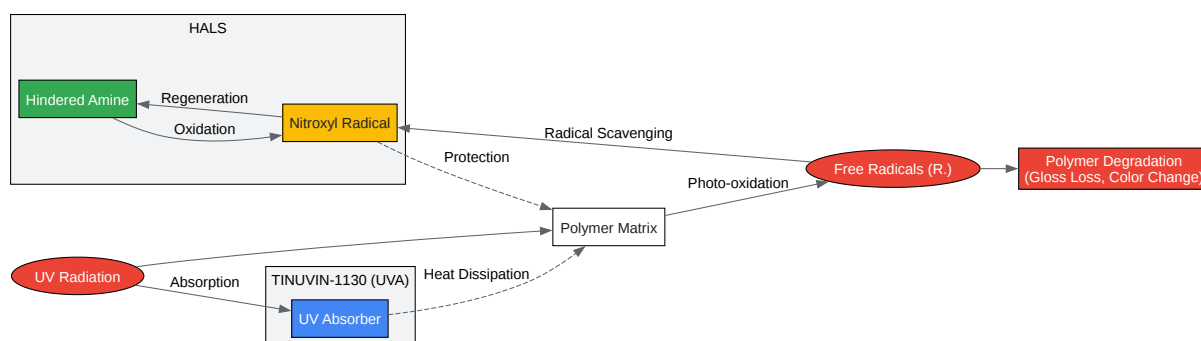
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Caption: Synergistic mechanism of **TINUVIN-1130** and HALS.

Tech Support

1. Sample Preparation

Coating Formulations:
- Control
- UVA only
- HALS only
- UVA + HALS

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Application on Panels

2. Initial Evaluation

Gloss Measurement
(ASTM D523)

Color Measurement
(ASTM D2244)

3. Accelerated Weathering

QUV (ASTM G154) or
Xenon Arc (ASTM G155)

4. Performance Evaluation

Gloss Retention

Color Difference (ΔE^*ab)

Visual Inspection

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- To cite this document: BenchChem. [Synergistic Light Stabilization: Enhancing Durability of Coatings with TINUVIN-1130 and HALS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3417381#synergistic-effects-of-tinuvin-1130-with-hals-light-stabilizers]

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